

A Technical Guide to ACS Grade Calcium Nitrate Tetrahydrate Purity

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Compound of Interest

Compound Name: Calcium nitrate tetrahydrate

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount. This guide provides an in-depth analysis of the purity standards for American Chemical Society (ACS) grade **calcium nitrate tetrahydrate**, a compound widely used in various scientific applications. Adherence to these specifications ensures the reliability and reproducibility of experimental results.

Purity Specifications

ACS grade **calcium nitrate tetrahydrate** must meet stringent purity requirements. The acceptable limits for the assay of **calcium nitrate tetrahydrate** and its potential impurities are summarized in the table below. These specifications are compiled from various chemical suppliers and are in accordance with the standards set by the American Chemical Society.^{[1][2][3]}

| Parameter | Specification |
|--|---|
| Assay [Ca(NO ₃) ₂ ·4H ₂ O] | 99.0 - 103.0% [1] [2] [3] |
| pH of a 5% Solution at 25°C | 5.0 - 7.0 [1] [2] [3] [4] |
| Insoluble Matter | ≤ 0.005% [1] [2] [3] [4] |
| Chloride (Cl) | ≤ 0.005% [1] [2] [3] |
| Nitrite (NO ₂) | ≤ 0.001% [1] [3] |
| Sulfate (SO ₄) | ≤ 0.002% [1] [2] [3] |
| Barium (Ba) | ≤ 0.005% [1] [2] [3] |
| Heavy Metals (as Pb) | ≤ 5 ppm [1] [3] |
| Iron (Fe) | ≤ 5 ppm [1] [3] |
| Magnesium (Mg) | ≤ 0.05% [1] [2] [3] |
| Potassium (K) | ≤ 0.005% [1] [2] [3] |
| Sodium (Na) | ≤ 0.01% [1] [2] [3] |
| Strontium (Sr) | ≤ 0.05% [1] [2] [3] |

Experimental Protocols

The following are detailed methodologies for key experiments used to determine the purity of ACS grade **calcium nitrate tetrahydrate**.

Assay (by Complexometric Titration of Calcium)

This method determines the percentage of **calcium nitrate tetrahydrate** in the sample.

- Sample Preparation: Accurately weigh approximately 0.90 g of the sample, transfer it to a 250 mL beaker, and dissolve it in 150 mL of water.[\[5\]](#)
- Titration Setup: While stirring, add about 30 mL of 0.1 M EDTA volumetric solution from a 50 mL burette.

- pH Adjustment: Adjust the solution to a pH above 12 using a 10% sodium hydroxide reagent solution.^[5]
- Indicator Addition: Add approximately 300 mg of hydroxynaphthol blue indicator mixture.^[5]
- Titration: Continue the titration immediately with the 0.1 M EDTA solution until a blue color is observed.^[5]
- Calculation: One milliliter of 0.1 M EDTA is equivalent to 0.02362 g of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$.^[5]

pH of a 5% Solution

This test measures the acidity or alkalinity of a solution of the substance.

- Solution Preparation: Prepare a 5% solution of the **calcium nitrate tetrahydrate** in water.
- Measurement: Measure the pH of the solution at 25°C using a calibrated pH meter. The pH should be within the range of 5.0 to 7.0.^{[1][2][3][4]}

Determination of Insoluble Matter

This procedure quantifies any substances that do not dissolve in water.

- Dissolution: Dissolve a pre-weighed amount of the sample in a specified volume of water.
- Filtration: Filter the solution through a tared filtering crucible.
- Drying and Weighing: Wash the residue, dry it at 105°C, and weigh it to determine the percentage of insoluble matter.

Chloride, Nitrite, and Sulfate Determination

These tests are typically performed using established analytical methods such as ion chromatography or specific colorimetric or turbidimetric tests as outlined in the ACS Reagent Chemicals monograph.

Determination of Metallic Impurities (Barium, Heavy Metals, Iron, Magnesium, Potassium, Sodium,

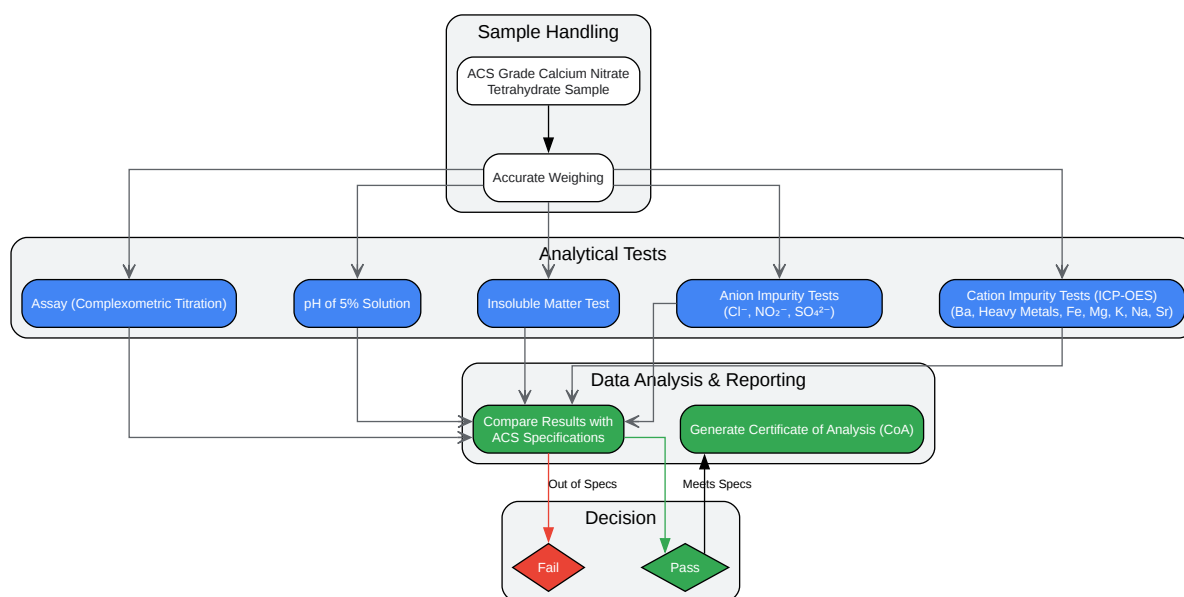
Strontium)

The concentration of various metallic impurities is generally determined by Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).

- Sample Stock Solution Preparation: Dissolve 4.0 g of the sample in 80 mL of water. Transfer this solution to a 100 mL volumetric flask and dilute to the mark with water. This results in a solution where 1 mL contains 0.04 g of the sample.[5]
- Analysis: Analyze the prepared sample solution using ICP-OES against calibrated standards for each metal of interest.

Purity Assessment Workflow

The following diagram illustrates the logical workflow for the comprehensive purity assessment of ACS grade **calcium nitrate tetrahydrate**.



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ACS Grade **Calcium Nitrate Tetrahydrate** Purity Assessment Workflow.

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